

An In-depth Technical Guide to Boc-beta-alanine 4-nitrophenyl ester

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Compound of Interest

Compound Name: Boc-beta-alanine 4-nitrophenyl ester

Cat. No.: B098815

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-beta-alanine 4-nitrophenyl ester, also known as Boc- β -Ala-ONp, is a pivotal reagent in the fields of peptide synthesis, drug development, and bioconjugation.^[1] This compound is an N-terminally protected amino acid derivative where the amine group of beta-alanine is protected by a tert-butyloxycarbonyl (Boc) group, and the carboxylic acid is activated as a 4-nitrophenyl ester. The Boc group provides stability and is readily removable under moderately acidic conditions, while the 4-nitrophenyl ester serves as a good leaving group, facilitating the formation of amide bonds under mild conditions.^[2] These characteristics make it a valuable building block for the synthesis of peptides and other complex organic molecules. Its applications extend to the development of prodrugs to enhance bioavailability, the creation of enzyme inhibitors, and as an intermediate in the synthesis of agrochemicals and fine chemicals.^[1]

Chemical and Physical Properties

The fundamental properties of **Boc-beta-alanine 4-nitrophenyl ester** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
CAS Number	17547-09-0
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₆
Molecular Weight	310.31 g/mol [3]
Appearance	White to off-white powder
Melting Point	60-67 °C
Purity	≥97% (HPLC)
Storage	0-8 °C

Spectroscopic Data

While a dedicated spectrum for **Boc-beta-alanine 4-nitrophenyl ester** is not readily available, the expected spectroscopic characteristics can be inferred from its structure and data from similar compounds.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the protons of the tert-butyl group of the Boc protecting group, the two methylene groups of the beta-alanine backbone, and the aromatic protons of the 4-nitrophenyl group.
- ¹³C NMR: The carbon NMR spectrum would display resonances for the carbonyl carbons of the ester and the carbamate, the carbons of the tert-butyl group, the methylene carbons of the beta-alanine, and the aromatic carbons of the 4-nitrophenyl ring.
- IR Spectroscopy: The infrared spectrum will exhibit characteristic absorption bands for the functional groups present. Key expected peaks include a strong carbonyl (C=O) stretching vibration for the ester, another carbonyl stretch for the Boc group's carbamate, and characteristic peaks for the nitro group (NO₂) on the aromatic ring.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak corresponding to the compound's molecular weight, along with fragmentation patterns characteristic of the loss of the Boc group and other fragments.

Experimental Protocols

The primary application of **Boc-beta-alanine 4-nitrophenyl ester** is in peptide synthesis, particularly in solid-phase peptide synthesis (SPPS) utilizing the Boc protection strategy. Below is a detailed methodology for its use in a typical coupling cycle.

Protocol: Incorporation of a Beta-Alanine Residue using Boc-SPPS

This protocol outlines the steps for coupling **Boc-beta-alanine 4-nitrophenyl ester** to a resin-bound peptide chain with a free N-terminal amine.

Materials:

- Peptide-resin with a free N-terminal amine
- **Boc-beta-alanine 4-nitrophenyl ester**
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Kaiser test reagents

Procedure:

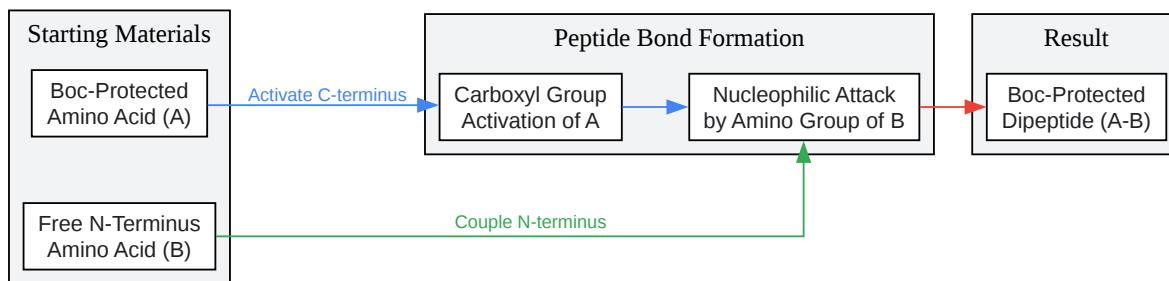
- Resin Swelling: The peptide-resin is swelled in DCM for 30 minutes in a reaction vessel.
- Boc Deprotection:
 - The DCM is drained, and a solution of 50% TFA in DCM is added to the resin.
 - The mixture is agitated for 30 minutes to remove the N-terminal Boc protecting group.

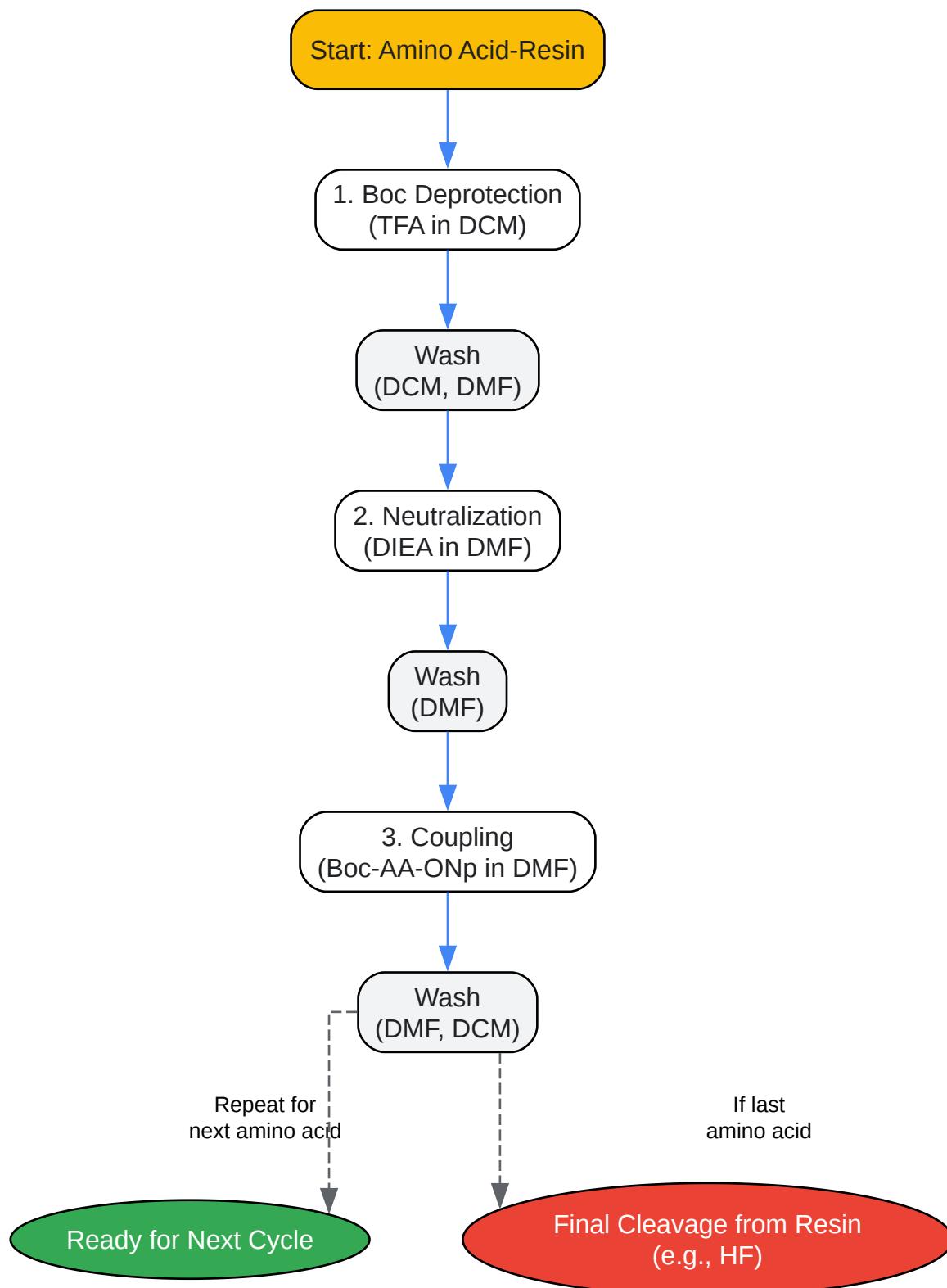
- The deprotection solution is drained, and the resin is washed thoroughly with DCM (3x) and then with DMF (3x) to remove residual TFA.
- Neutralization:
 - A solution of 10% DIEA in DMF is added to the resin to neutralize the N-terminal ammonium salt.
 - The mixture is agitated for 10 minutes.
 - The neutralization solution is drained, and the resin is washed with DMF (3x) to remove excess DIEA.
- Coupling:
 - A solution of **Boc-beta-alanine 4-nitrophenyl ester** (2-3 equivalents relative to the resin substitution) in DMF is prepared.
 - This solution is added to the neutralized peptide-resin.
 - The reaction is allowed to proceed with agitation for 2-4 hours at room temperature.
- Monitoring the Coupling Reaction:
 - A small sample of the resin is taken and washed.
 - The Kaiser test is performed to detect the presence of free primary amines. A negative Kaiser test (yellow beads) indicates the completion of the coupling reaction.
- Washing:
 - Once the coupling is complete, the reaction solution is drained.
 - The resin is washed thoroughly with DMF (3x) and then with DCM (3x) to remove unreacted reagents and by-products.
- Next Cycle: The resin is now ready for the next deprotection and coupling cycle if the peptide chain needs to be extended further.

Visualizations

Logical Relationship: Boc Protecting Group in Peptide Synthesis

The following diagram illustrates the fundamental principle of using the Boc protecting group in peptide synthesis. The Boc group "protects" the N-terminus of an amino acid, allowing its C-terminus to be selectively activated and coupled to the N-terminus of another amino acid.



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